

ARC 239 degradation and storage conditions

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Compound of Interest

Compound Name: ARC 239

Cat. No.: B1665597

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ARC-239 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of ARC-239. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended short-term and long-term storage for solid ARC-239?

A1: For optimal stability, solid ARC-239 should be stored under desiccating conditions at +4°C. [1] Under these conditions, the product can be stored for up to 12-24 months. [1][2] It is shipped at ambient temperatures, and short-term storage at +4°C is also appropriate. [1]

Q2: How should I prepare and store ARC-239 stock solutions?

A2: It is recommended to prepare and use solutions on the same day. If stock solutions must be made in advance, they should be stored as aliquots in tightly sealed vials at -20°C and are generally usable for up to one month. [2] Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial. [2] ARC-239 is soluble in water and DMSO up to 100 mM. [1]

Q3: I am seeing unexpected results in my experiments. Could my ARC-239 have degraded?

A3: Unexpected experimental outcomes, such as a loss of antagonist activity, could be indicative of ARC-239 degradation. Several factors can contribute to the degradation of chemical compounds, including exposure to harsh pH, high temperatures, light, and oxidative conditions. Refer to the troubleshooting guide below for more specific scenarios.

Q4: What are the likely degradation pathways for ARC-239?

A4: While specific degradation studies on ARC-239 are not readily available in the public domain, compounds with similar structures, such as quinazoline derivatives, can be susceptible to hydrolysis, oxidation, and photolysis.^{[3][4]} The isoquinoline-1,3-dione core of ARC-239 contains amide-like bonds that could be susceptible to hydrolysis under strong acidic or basic conditions, especially at elevated temperatures.^{[3][4]}

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Reduced or no biological activity of ARC-239 in assay.	Compound degradation due to improper storage or handling.	1. Prepare a fresh stock solution from solid compound that has been stored correctly.2. Verify the pH of your experimental buffer; extreme pH can accelerate degradation.3. Protect solutions from prolonged exposure to light.
Precipitate forms in the stock solution upon thawing.	Poor solubility at lower temperatures or solvent evaporation.	1. Gently warm the solution to room temperature and vortex to redissolve.2. Ensure vials are tightly sealed to prevent solvent evaporation.3. If the precipitate does not redissolve, it may be a degradation product; discard the solution.
Discoloration of the solid compound or solutions.	Oxidation or photolytic degradation.	1. Discard the discolored compound or solution.2. Store solid ARC-239 in a dark, desiccated environment.3. When in solution, use amber vials or cover tubes with foil to protect from light.

Summary of ARC-239 Properties and Storage Conditions

Parameter	Value/Condition	Source
Chemical Name	2-[2-[4-(2-methoxyphenyl)piperazin-1-yl]ethyl]-4,4-dimethylisoquinoline-1,3-dione; dihydrochloride	[1]
Molecular Formula	C ₂₄ H ₃₁ Cl ₂ N ₃ O ₃	[1]
Molecular Weight	480.4 Da	[1]
Purity	>98-99%	[1][5]
Form	Solid	[1]
Solubility	Soluble in water to 100 mM Soluble in DMSO to 100 mM	[1]
Short-term Solid Storage	+4°C	[1]
Long-term Solid Storage	+4°C under desiccating conditions (up to 12-24 months)	[1][2]
Stock Solution Storage	-20°C in tightly sealed aliquots (up to 1 month)	[2]

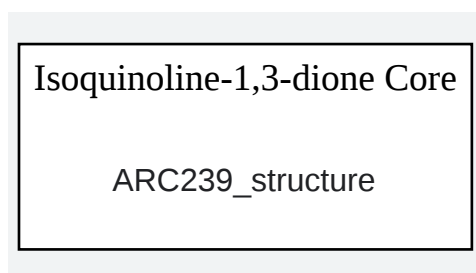
Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO:

- Allow the vial of solid ARC-239 to equilibrate to room temperature for at least one hour.[2]
- Weigh out the required amount of ARC-239 powder in a sterile microcentrifuge tube. For example, for 1 ml of a 10 mM solution, weigh out 4.804 mg.
- Add the appropriate volume of high-purity, anhydrous DMSO to the solid.
- Vortex the solution until the solid is completely dissolved.

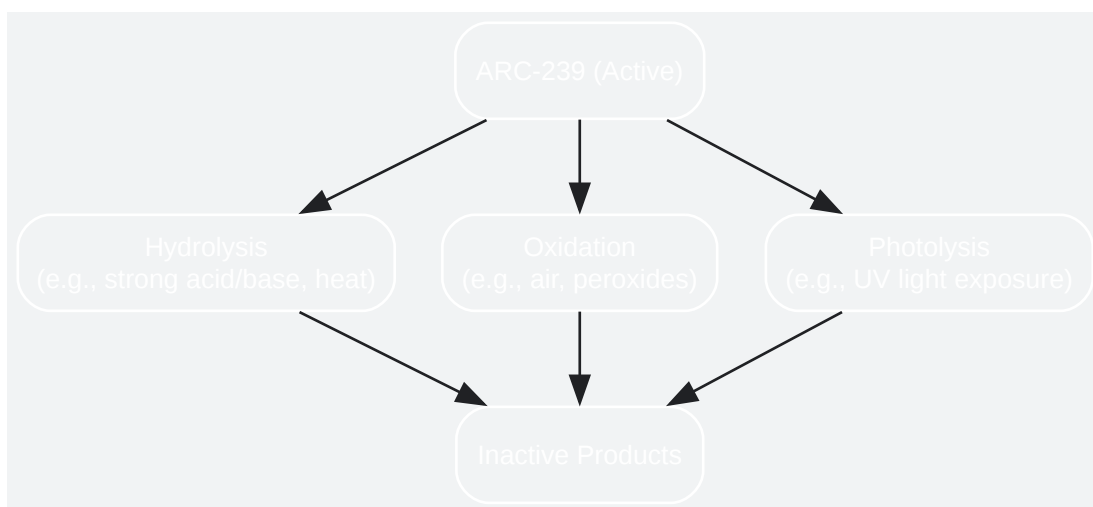
- If not for immediate use, aliquot the stock solution into smaller volumes in tightly sealed, light-protected vials and store at -20°C.

Visualizations



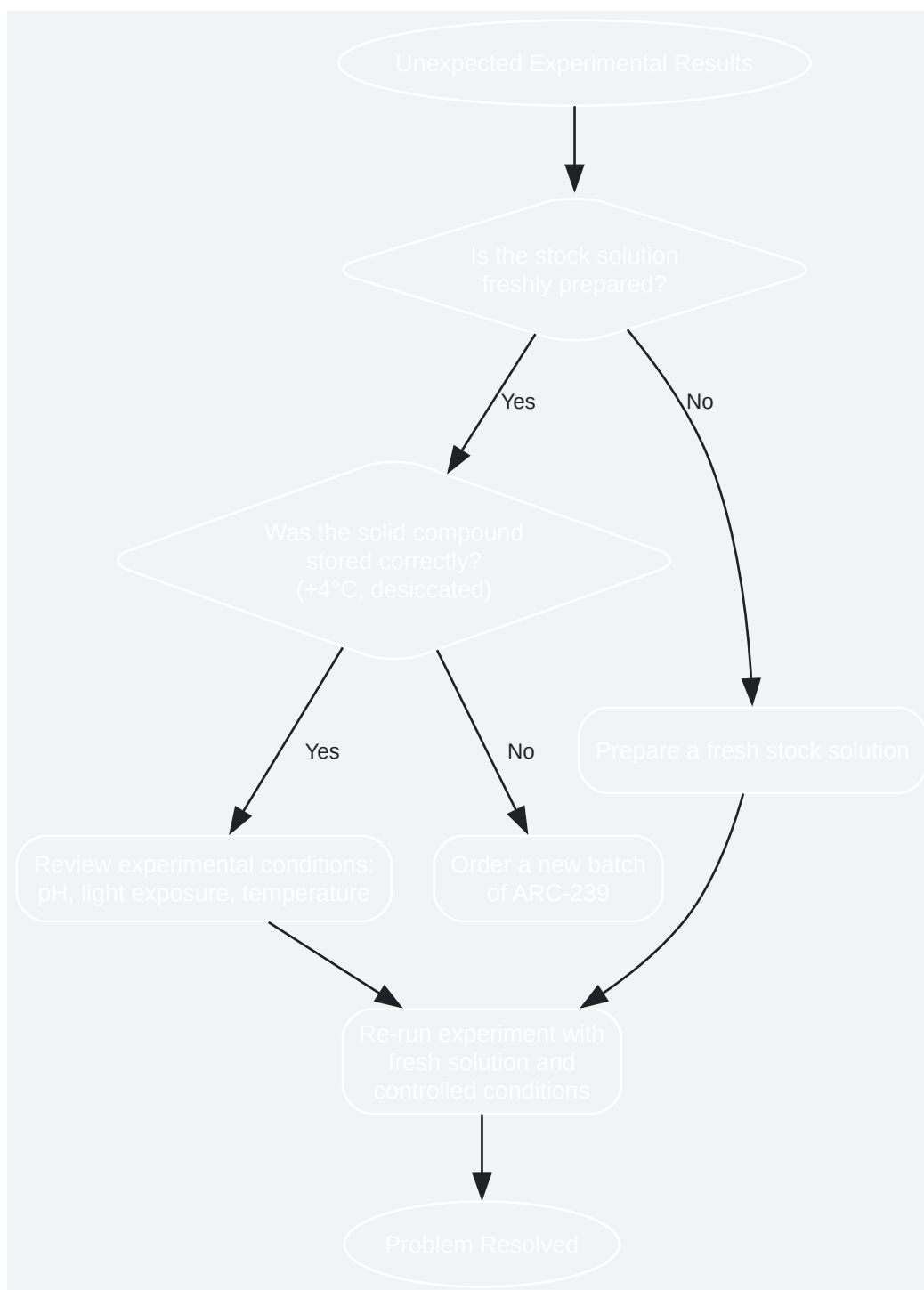
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Caption: Chemical Structure of ARC-239.



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Caption: Potential Degradation Pathways for ARC-239.



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Caption: Troubleshooting Workflow for ARC-239.

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